

(R)-6-Fluorochroman-2-carboxylic acid material safety data sheet

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Compound of Interest

Compound Name: (R)-6-Fluorochroman-2-carboxylic acid

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An In-depth Technical Guide to (R)-6-Fluorochroman-2-carboxylic acid

This technical guide provides a comprehensive overview of the material safety data, physical and chemical properties, and synthetic pathways for **(R)-6-Fluorochroman-2-carboxylic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Physical Properties

(R)-6-Fluorochroman-2-carboxylic acid is a chiral organic compound that serves as a key intermediate in the synthesis of various pharmaceutical compounds.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(2R)-6-fluoro-3,4-dihydro-2H-chromene-2-carboxylic acid[1]
CAS Number	129101-37-7[1]
Molecular Formula	C ₁₀ H ₉ FO ₃ [1]
Molecular Weight	196.17 g/mol [1]
InChI	InChI=1S/C10H9FO3/c11-7-2-4-8-6(5-7)1-3-9(14-8)10(12)13/h2,4-5,9H,1,3H2,(H,12,13)/t9-/m1/s1[1]

Table 2: Physical and Chemical Properties

Property	Value	Notes
Melting Point	129.2-130.3 °C	For the racemate (6-Fluorochroman-2-carboxylic acid)
Boiling Point	358.0 ± 42.0 °C	Predicted
Density	1.364 ± 0.06 g/cm ³	Predicted
pKa	3.05 ± 0.20	Predicted
Solubility	DMSO (Slightly), Methanol (Slightly)	For the racemate

Hazard Identification and Safety Information

(R)-6-Fluorochroman-2-carboxylic acid is classified as a hazardous substance. The following tables summarize its GHS classifications and associated precautionary statements.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Table 4: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash hands thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301+P317	IF SWALLOWED: Get medical help. [1]
P302+P352		IF ON SKIN: Wash with plenty of water.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330		Rinse mouth. [1]
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container in accordance with local regulations. [1]

Experimental Protocols

While specific experimental protocols used by manufacturers for quality control of **(R)-6-Fluorochroman-2-carboxylic acid** are not publicly available, this section describes standard methodologies for determining the key physical properties listed above. These methods are

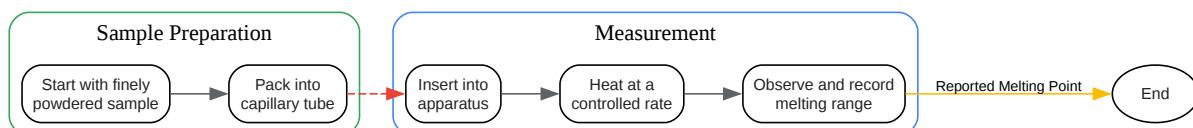
based on internationally recognized guidelines, such as those from the Organisation for an Economic Co-operation and Development (OECD).[\[2\]](#)

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, the melting point is a sharp, well-defined temperature range.

Methodology: Capillary Method (OECD TG 102)

- Sample Preparation: A small amount of the finely powdered, dry substance is packed into a capillary tube to a height of 2-4 mm.
- Apparatus: A melting point apparatus equipped with a heating block or oil bath and a calibrated thermometer or digital temperature sensor is used.
- Heating: The capillary tube is placed in the apparatus, and the temperature is raised at a steady rate.
- Observation: The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. The melting range provides an indication of purity. A slow heating rate (approx. 1°C/min) is used in the vicinity of the expected melting point to ensure accuracy.



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Caption: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology: Ebulliometer Method (OECD TG 103)

- Apparatus: An ebulliometer, a device specifically designed for accurate boiling point measurements, is used. It consists of a boiling flask, a condenser, and a thermometer or thermocouple.
- Procedure: The substance is placed in the boiling flask. The liquid is heated to a gentle boil, and the temperature of the vapor-liquid equilibrium is measured.
- Pressure Correction: The atmospheric pressure is recorded, and the boiling point is corrected to standard atmospheric pressure (101.325 kPa) if necessary.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

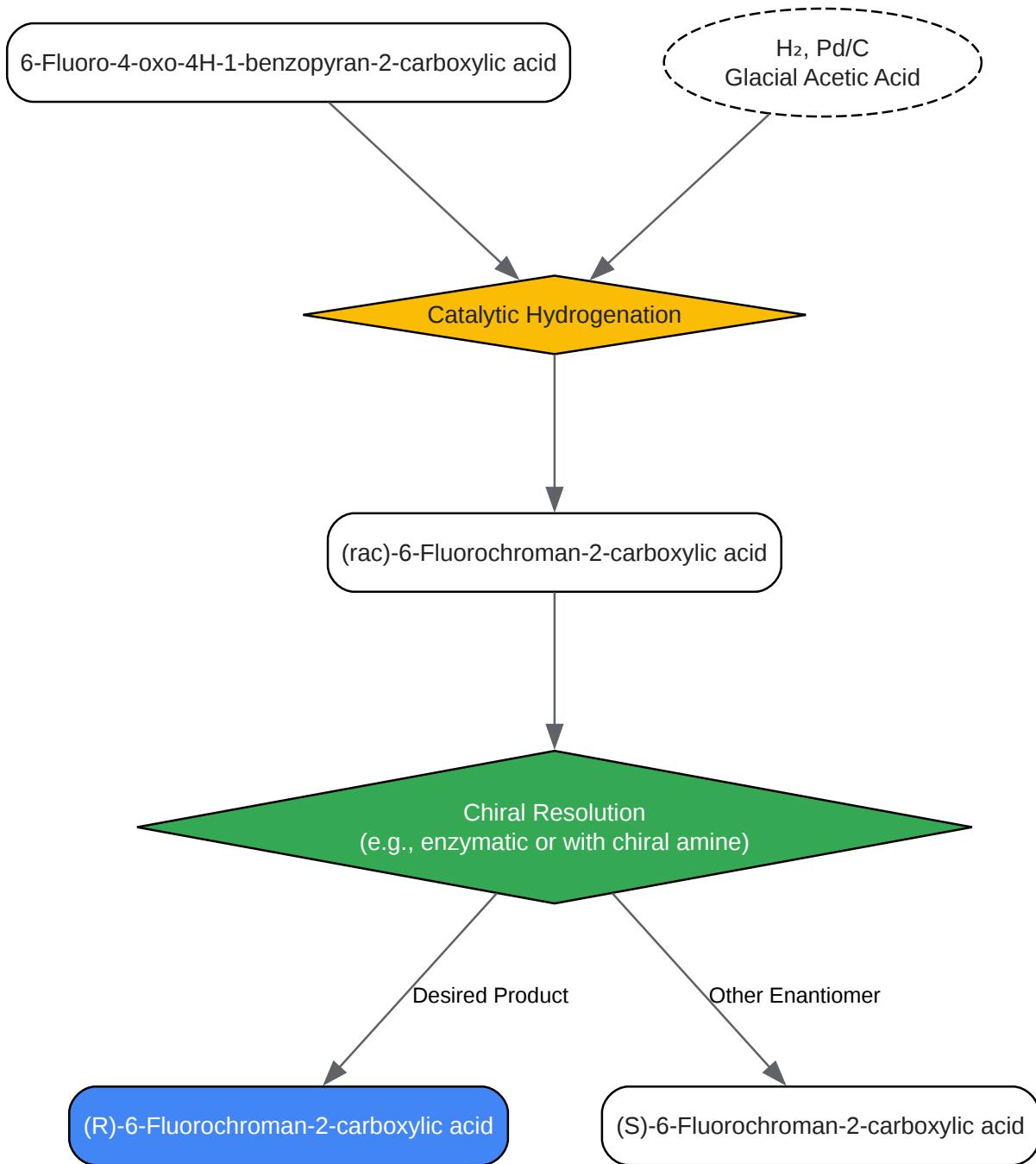
Methodology: Flask Method (OECD TG 105)

- Equilibration: A surplus of the test substance is added to a known volume of the solvent (e.g., water) in a flask.
- Agitation: The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Analysis: The concentration of the substance in the clear, saturated solution is determined by a suitable analytical method (e.g., chromatography, spectroscopy).

Synthesis Pathway

(R)-6-Fluorochroman-2-carboxylic acid is a key intermediate in the synthesis of pharmaceuticals such as Nebivolol.^[3] A common synthetic route involves the reduction of 6-

fluoro-4-oxo-4H-1-benzopyran-2-carboxylic acid.



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Caption: General Synthesis and Resolution Pathway.

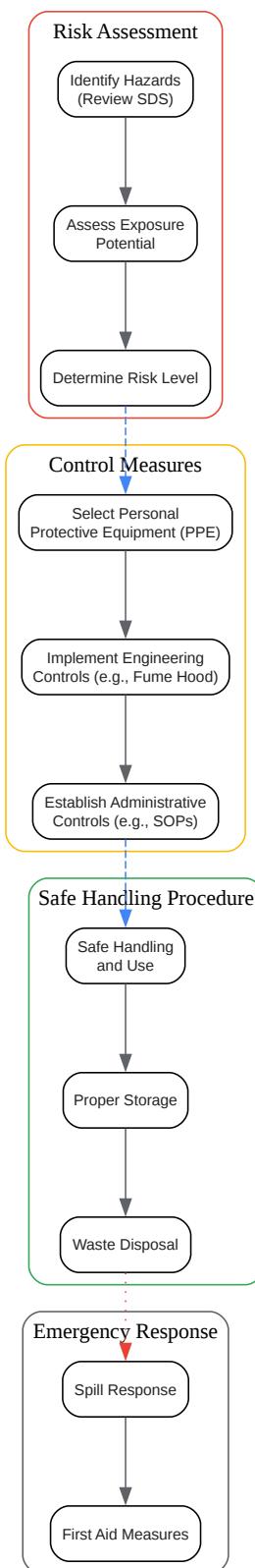
The synthesis typically starts with a precursor which is then reduced.^[4] The resulting racemic mixture is then resolved to isolate the desired (R)-enantiomer.

Biological Signaling Pathways

As **(R)-6-Fluorochroman-2-carboxylic acid** is a chemical intermediate, there is no publicly available information on its direct interaction with biological signaling pathways. Its significance lies in its use as a building block for pharmacologically active molecules. The biological activity of the final products synthesized from this intermediate would be the subject of such investigations.

General Chemical Safety Workflow

A standardized workflow is crucial when handling chemical substances like **(R)-6-Fluorochroman-2-carboxylic acid** to ensure personnel and environmental safety.

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Caption: General Workflow for Chemical Safety.

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